

Technical Guide: Synthesis of 1-(Pyrazin-2-yl)piperidin-3-ol[1][2]

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Compound of Interest

Compound Name: 1-(Pyrazin-2-yl)piperidin-3-ol

CAS No.: 939986-87-5

Cat. No.: B1501064

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Executive Summary & Strategic Importance

Target Molecule: **1-(Pyrazin-2-yl)piperidin-3-ol** Molecular Formula: C

H

N

O CAS Registry Number: 143653-93-4 (Racemic) | Specific enantiomers available via chiral starting materials.[1][2]

The **1-(pyrazin-2-yl)piperidin-3-ol** scaffold represents a critical pharmacophore in modern medicinal chemistry, serving as a versatile "linker-head" motif in G-protein-coupled receptor (GPCR) antagonists (specifically Muscarinic M4) and kinase inhibitors.[1][2] Its structural value lies in the pyrazine ring's ability to participate in

stacking and hydrogen bonding (via N1/N4), while the 3-hydroxypiperidine moiety provides a defined vector for solubilizing groups or H-bond donors in a non-planar, sp

-rich conformation.[1][2]

This guide details the primary synthesis pathway via Nucleophilic Aromatic Substitution (S

Ar).[1] Unlike palladium-catalyzed Buchwald-Hartwig aminations, which are cost-prohibitive for early-stage scaffolds, the S

Ar approach offers a metal-free, scalable, and robust route using readily available precursors.[1][2]

Retrosynthetic Analysis

The disconnection strategy focuses on the C–N bond between the electron-deficient pyrazine ring and the secondary amine of the piperidine.[1]

- Bond Disconnection: C(sp²)–N(sp³)[1][2]
- Electrophile: 2-Chloropyrazine (activated by the para and ortho nitrogen atoms).[1]
- Nucleophile: 3-Hydroxypiperidine (acting as a secondary amine).[1][2]
- Selectivity Challenge: Chemoselectivity between the amine (N-arylation) and the hydroxyl group (O-arylation). Under standard mild basic conditions, the nitrogen is significantly more nucleophilic, favoring N-arylation exclusively without the need for protecting groups.[1]

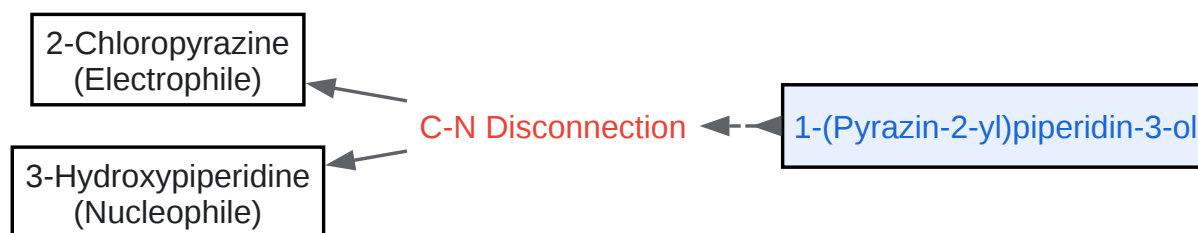


Figure 1: Retrosynthetic disconnection of the target scaffold.

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[1]

Core Synthesis Protocol: S_NAr Coupling[1]

Mechanistic Pathway

The reaction proceeds via an addition-elimination mechanism.[1][3] The nucleophilic amine attacks the C2 position of the pyrazine, forming a resonance-stabilized Meisenheimer complex (anionic intermediate).[1] The aromaticity is restored by the elimination of the chloride leaving group.[1]

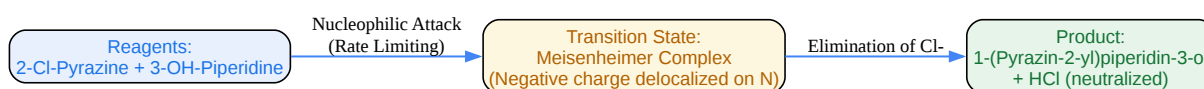


Figure 2: S_NAr Mechanism: Addition-Elimination Pathway.

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[1][2]

Experimental Procedure

Scale: 10 mmol basis Yield Expectation: 85–92%

Reagents & Materials

- 2-Chloropyrazine: 1.14 g (10.0 mmol, 1.0 eq)[1][2]
- 3-Hydroxypiperidine: 1.11 g (11.0 mmol, 1.1 eq)[1][2]
- Base: Potassium Carbonate (K

CO

), anhydrous: 2.76 g (20.0 mmol, 2.0 eq)[1][2]

- Solvent: Dimethyl Sulfoxide (DMSO) or N-Methyl-2-pyrrolidone (NMP): 10 mL (1.0 M concentration)[1][2]

Step-by-Step Workflow

- Preparation: In a 50 mL round-bottom flask equipped with a magnetic stir bar, charge 3-hydroxypiperidine and K

CO

.

- Solvation: Add DMSO (10 mL) and stir at room temperature for 10 minutes to ensure a homogenous slurry.
- Addition: Add 2-chloropyrazine dropwise (if liquid) or in one portion (if solid). Note: The reaction is slightly exothermic.
- Reaction: Attach a reflux condenser. Heat the mixture to 100°C in an oil bath.
 - Monitoring: Monitor via TLC (EtOAc/MeOH 9:1) or LC-MS.[\[1\]](#)[\[2\]](#) Conversion is typically complete within 4–6 hours.[\[1\]](#)
- Workup:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into 50 mL of ice-cold water (product may precipitate or oil out).
 - Extract with Ethyl Acetate (mL).[\[1\]](#)[\[2\]](#)
 - Wash combined organics with brine (mL) to remove residual DMSO.[\[1\]](#)[\[2\]](#)
 - Dry over anhydrous Na SO, filter, and concentrate under reduced pressure.

- Purification:
 - The crude residue is often pure enough (>95%) for subsequent steps.[\[1\]](#)
 - If necessary, purify via flash column chromatography (SiO₂, gradient 0–10% MeOH in DCM).[\[1\]](#)[\[2\]](#)

Optimization & Troubleshooting

The choice of solvent and base critically impacts the reaction rate and impurity profile.[\[1\]](#)

Parameter	Condition A (Recommended)	Condition B (Green/Alternative)	Condition C (High Speed)
Solvent	DMSO or NMP	Water	Acetonitrile
Base	K CO	KF (Potassium Fluoride)	Et N (Triethylamine)
Temp	100°C	Reflux (100°C)	Microwave (140°C)
Time	4–6 h	12–18 h	20 min
Pros	High solubility, consistent yield	Eco-friendly, simple workup	Rapid screening
Cons	High boiling point solvent removal	Slower kinetics	Pressure vessel required

Critical Control Point: Ensure the 3-hydroxypiperidine starting material is free of the N-protected variant (e.g., N-Boc).[\[1\]](#)[\[2\]](#) If using the HCl salt of the amine, increase the base equivalents to 3.0 eq.

Chiral Considerations

For drug development, the enantiomers of 3-hydroxypiperidine often exhibit distinct biological profiles.

- Synthesis of (R)-**1-(Pyrazin-2-yl)piperidin-3-ol**: Use (R)-3-hydroxypiperidine hydrochloride (CAS: 198976-43-1).[\[1\]](#)[\[2\]](#)
- Synthesis of (S)-**1-(Pyrazin-2-yl)piperidin-3-ol**: Use (S)-3-hydroxypiperidine hydrochloride (CAS: 475058-41-4).[\[1\]](#)[\[2\]](#)

The S

At conditions described above are non-racemizing. The chiral center at C3 is distal to the reaction center (N1), preserving optical purity >99% ee.

Analytical Characterization

To validate the synthesis, the following spectral data should be obtained:

- ¹H NMR (400 MHz, DMSO-d₆):
 - 8.30 (d, 1H, Pyrazine H-3), 8.05 (dd, 1H, Pyrazine H-5), 7.75 (d, 1H, Pyrazine H-6).[\[1\]](#)[\[2\]](#)
 - 4.85 (d, 1H, OH).[\[1\]](#)[\[2\]](#)
 - 4.10–4.25 (m, 2H, N-CH eq).[\[1\]](#)[\[2\]](#)
 - 3.50–3.60 (m, 1H, CH-OH).[\[1\]](#)[\[2\]](#)
 - 2.80–3.10 (m, 2H, N-CH ax).[\[1\]](#)[\[2\]](#)
 - 1.30–1.90 (m, 4H, CH ring).[\[1\]](#)[\[2\]](#)
- LC-MS (ESI):
 - Calculated [M+H]⁺: 180.11
 - Observed [M+H]⁺: 180.2[\[1\]](#)[\[2\]](#)

Safety & Process Chemistry

- 2-Chloropyrazine: Irritant and lachrymator.[1][2] Handle in a fume hood.
- DMSO: Enhances skin permeability of dissolved toxins.[1] Wear nitrile gloves.[1]
- Exotherm: The initial mixing of amine and chloropyrazine can be exothermic; add slowly on scales >50g.

References

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